

Application Notes and Protocols for NVS-VHL720 using NanoBRET and HiBiT Assays

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Compound of Interest

Compound Name: NVS-VHL720

Cat. No.: B12370099

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These application notes provide detailed protocols for utilizing NanoBRET and HiBiT assay technologies to characterize the molecular glue degrader, **NVS-VHL720**. **NVS-VHL720** facilitates the degradation of its neosubstrate, Cysteine Dioxygenase 1 (CDO1), by inducing a ternary complex with the von Hippel-Lindau (VHL) E3 ubiquitin ligase.[1][2][3] The following protocols are intended for researchers, scientists, and drug development professionals investigating the mechanism and efficacy of molecular glue degraders.

Introduction to NVS-VHL720

NVS-VHL720 is a small molecule molecular glue that induces the proteasomal degradation of CDO1.[1][2][3] Unlike traditional inhibitors, **NVS-VHL720** functions by creating a novel protein-protein interaction surface between VHL and CDO1, leading to the ubiquitination and subsequent degradation of CDO1.[1][2][3] The NanoBRET and HiBiT assays are powerful tools to dissect the key steps in this process: ternary complex formation and target protein degradation.

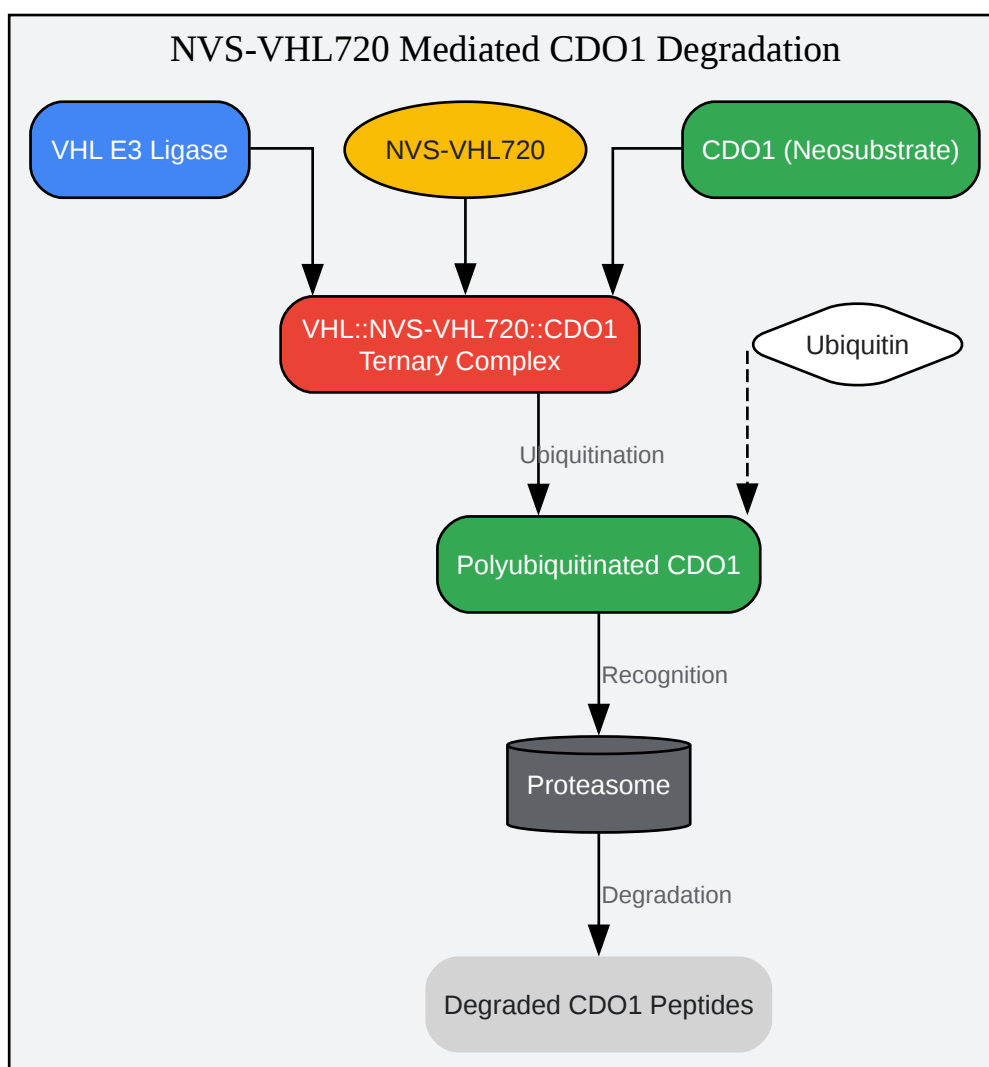
Data Presentation

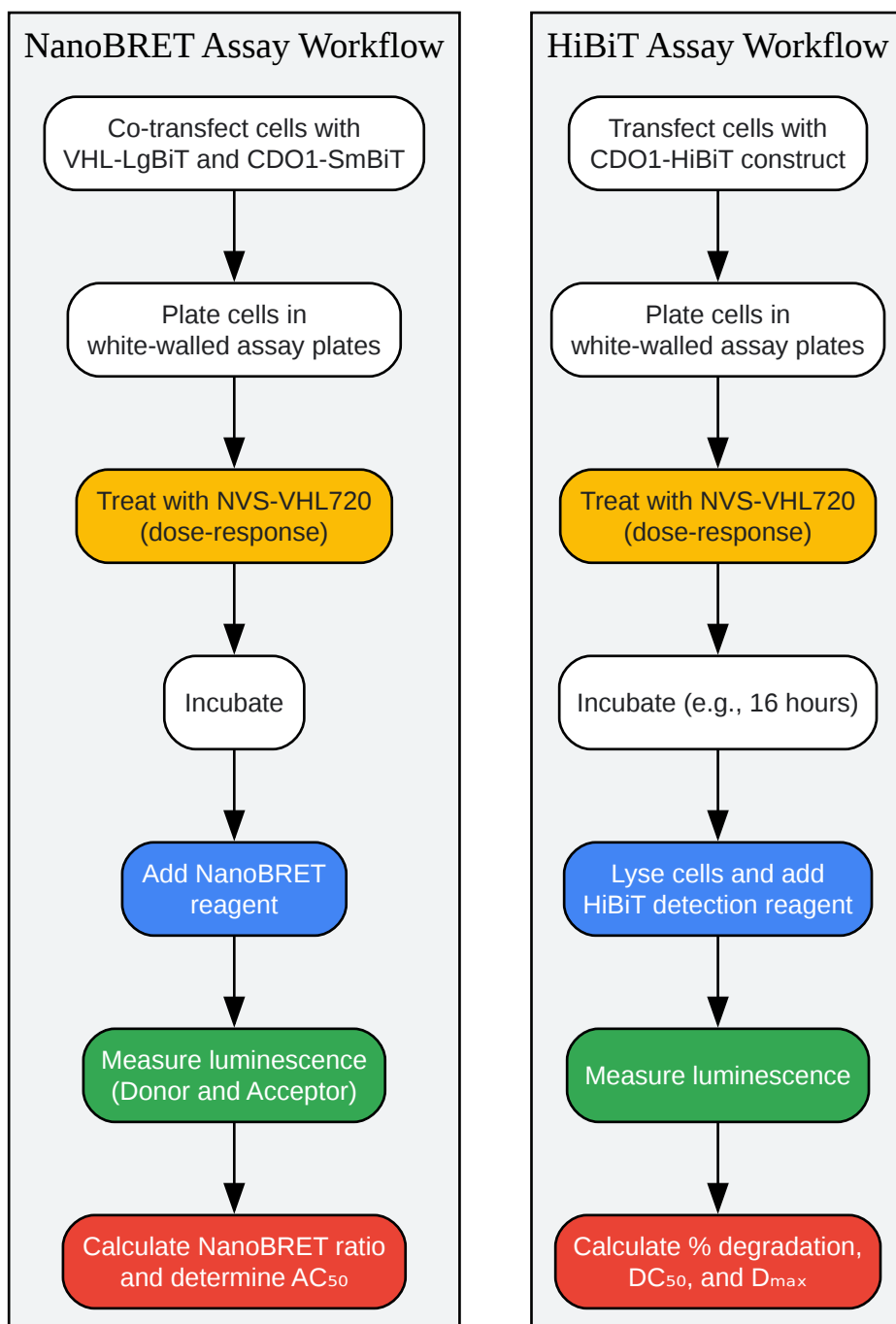
The following table summarizes the quantitative data for **NVS-VHL720** in inducing the degradation of CDO1 and its interaction with the VHL-CDO1 complex.

Parameter	Assay Type	Value	Cell Line	Description
absDC ₅₀	HiBiT	8 nM	HEK293T	The absolute concentration of NVS-VHL720 required to induce 50% degradation of CDO1.[4]
D _{max}	HiBiT	98%	HEK293T	The maximum percentage of CDO1 degradation observed upon treatment with NVS-VHL720.[4]
AC ₅₀	TR-FRET	71 nM	-	The concentration of NVS-VHL720 required to achieve 50% of the maximum recruitment of CDO1 to VHL.[4]
K _D	SPR	72 nM	-	The equilibrium dissociation constant for the binary interaction between NVS-VHL720 and VHL.[4]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **NVS-VHL720** and the workflows for the NanoBRET and HiBiT assays.





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